

Dodecyl 4-nitrophenyl ether physical properties

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Compound of Interest

Compound Name: Dodecyl 4-nitrophenyl ether

CAS No.: 65039-18-1

Cat. No.: B1295479

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Technical Guide: Dodecyl 4-Nitrophenyl Ether

Physicochemical Characterization, Synthesis, and Structural Applications

Executive Summary & Chemical Identity

Dodecyl 4-nitrophenyl ether (IUPAC: 1-(dodecyloxy)-4-nitrobenzene) is a crystalline aromatic ether characterized by a lipophilic dodecyl tail attached to a polar nitrobenzene head group.^[1] Unlike its ortho isomer (a liquid plasticizer used in ion-selective electrodes), the para isomer is a solid at room temperature and serves as a critical intermediate in the synthesis of liquid crystals and lipophilic pharmaceutical building blocks.

Its structural rigidity and amphiphilic nature make it a model compound for studying hydrophobic interactions in drug delivery systems and a stable, non-hydrolyzable analogue of lipase substrates (e.g., p-nitrophenyl laurate).

Chemical Identity Table

Parameter	Detail
IUPAC Name	1-(Dodecyloxy)-4-nitrobenzene
Common Synonyms	Dodecyl p-nitrophenyl ether; p-Nitrophenyl dodecyl ether
CAS Registry Number	65039-18-1
Molecular Formula	
Molecular Weight	307.43 g/mol
SMILES	<chem>CCCCCCCCCCCCOc1ccc(cc1)[O-]</chem>
InChI Key	DXCTUMLYTQODSP-UHFFFAOYSA-N (Isomer specific)

Physicochemical Profile

The physical properties of **Dodecyl 4-nitrophenyl ether** are governed by strong intermolecular van der Waals forces between the alkyl chains and the dipole-dipole interactions of the nitro groups.

Key Physical Properties

Property	Value	Condition / Method
Physical State	Solid (Crystalline Powder)	@ 20°C, 1 atm
Melting Point	51.0 – 54.0 °C	Capillary method [1]
Boiling Point	220 °C	@ 20 mmHg (Vacuum) [1]
Density (Calculated)	1.128 g/cm ³	X-ray diffraction () [2]
Solubility	Soluble: Chloroform, Toluene, DCM Insoluble: Water	Lipophilic nature ()
Crystal System	Triclinic	Space Group [2]



Expert Insight: The melting point of ~51°C is a critical quality attribute (CQA). A depressed melting range (< 50°C) typically indicates the presence of unreacted dodecyl bromide or 4-nitrophenol. For liquid crystal applications, purity >99.5% is required to prevent destabilization of the mesophase.

Structural Analysis & Crystal Data

Understanding the solid-state packing is essential for researchers using this compound in material science (e.g., as a mesogen precursor).

Crystallographic Parameters: The molecule crystallizes in a Triclinic system. The asymmetric unit contains two independent molecules where the benzene ring and the alkyl chain are not coplanar, forming specific dihedral angles that dictate the lattice energy.

- Unit Cell Dimensions:

- Packing: The molecules arrange in a head-to-tail fashion, driven by the polarity of the nitro group () and the hydrophobic packing of the dodecyl () chains [2].

Synthesis & Purification Protocol

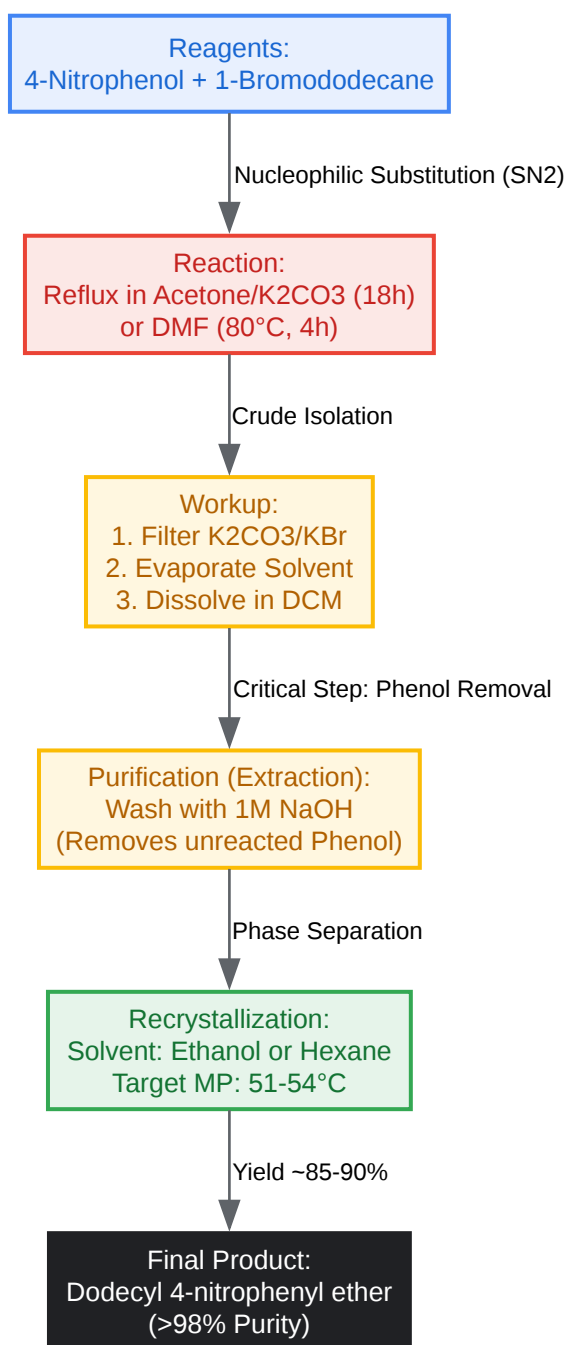
The synthesis follows a standard Williamson Ether Synthesis. However, to achieve pharmaceutical-grade purity (removal of phenolic impurities), a specific optimization of the base and solvent system is required.

Reaction Logic

- Reactants: 4-Nitrophenol (Nucleophile) + 1-Bromododecane (Electrophile).
- Base: Potassium Carbonate () is preferred over NaOH to minimize hydrolysis side-reactions and ensure anhydrous conditions.
- Solvent: DMF or Acetone (reflux). DMF accelerates the reaction due to cation solvation.

Synthesis Workflow Visualization

The following diagram outlines the optimized synthesis and purification pathway.



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Figure 1: Optimized Williamson ether synthesis pathway for **Dodecyl 4-nitrophenyl ether**, highlighting the critical alkaline wash step to remove phenolic impurities.[2]

Applications in Research & Development

A. Drug Development (Lipophilic Probes)

In drug discovery, **Dodecyl 4-nitrophenyl ether** serves as a non-hydrolyzable surrogate for lipophilic esters.

- Mechanism: unlike p-nitrophenyl laurate (which lipases hydrolyze to release yellow p-nitrophenol), the ether linkage is stable against hydrolases.
- Utility: It is used to study enzyme binding affinity (inhibitor studies) without the complication of substrate turnover. It also acts as a probe for membrane partitioning studies due to its high

B. Material Science (Liquid Crystal Precursor)

The compound is a "rod-like" mesogen precursor.

- Reduction: The nitro group is readily reduced (using
or
) to form 4-(dodecyloxy)aniline.
- Significance: The resulting aniline is a universal building block for Schiff-base liquid crystals and azo-dyes used in optical storage devices.

C. Distinction from Isomers (Safety Critical)

Researchers must distinguish this compound from its isomer:

- Target (Para): **Dodecyl 4-nitrophenyl ether** (Solid, CAS 65039-18-1). Used in synthesis.[3][4][5]
- Isomer (Ortho): Dodecyl 2-nitrophenyl ether (Liquid, CAS 83027-71-8).[6] Known as ETH 217.[6] This is a plasticizer for ion-selective membranes [3].[6] Do not interchange these.

Safety and Handling (MSDS Summary)

While stable, the compound possesses nitro-aromatic hazards.

Hazard Class	Statement	Precaution
Skin/Eye Irritant	Causes irritation upon contact.	Wear nitrile gloves and safety glasses.
Aquatic Toxicity	May cause long-lasting harmful effects (H413).[2]	Do not release into drains.
Reactivity	Stable, but incompatible with strong oxidizers.[1]	Store below 30°C in dark.[7]

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